

# Proper Disposal of 4-Ethylbenzaldehyde: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B1584596

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The safe and compliant disposal of **4-Ethylbenzaldehyde** is a critical aspect of laboratory safety and environmental responsibility. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage the disposal of this chemical, ensuring adherence to safety protocols and regulatory requirements.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **4-Ethylbenzaldehyde** with appropriate safety measures. This compound is a combustible liquid and is harmful if swallowed.[1] Always wear protective gloves, clothing, and eye/face protection when handling this chemical.[2] Ensure adequate ventilation to avoid inhaling fumes.[2] In case of accidental contact, immediately flush the affected skin or eyes with running water for at least 15 minutes and seek medical attention.[2] If swallowed, rinse the mouth with water and call a poison center or doctor immediately; do not induce vomiting.[2]

## Step-by-Step Disposal Procedure

The disposal of **4-Ethylbenzaldehyde** must be conducted in accordance with federal, state, and local regulations. It is classified as a hazardous waste and requires disposal at an approved waste disposal plant.[2]

- Waste Identification and Segregation:

- Clearly label containers of **4-Ethylbenzaldehyde** waste with its name and associated hazards.
- Do not mix **4-Ethylbenzaldehyde** with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Container Management:
  - Keep the **4-Ethylbenzaldehyde** waste in its original container or a compatible, properly sealed, and labeled container.
  - Ensure the container is in good condition and not leaking.
- Storage:
  - Store the waste container in a cool, well-ventilated area, away from sources of ignition such as heat, sparks, and open flames.[\[1\]](#)
  - The storage area should be secure and equipped with spill response materials.
- Arrange for Professional Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
  - Provide them with the Safety Data Sheet (SDS) for **4-Ethylbenzaldehyde**.
- Documentation:
  - Maintain accurate records of the amount of **4-Ethylbenzaldehyde** waste generated and its disposal date, in compliance with the Resource Conservation and Recovery Act (RCRA) and other applicable regulations.[\[3\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-Ethylbenzaldehyde**, extracted from safety data sheets.

| Property                   | Value                                    | Source |
|----------------------------|------------------------------------------|--------|
| Molecular Formula          | C9H10O                                   | [2]    |
| Molecular Weight           | 134.18 g/mol                             | [2]    |
| Boiling Point              | 221°C                                    | [2]    |
| Flash Point                | 92°C                                     | [2]    |
| Relative Density           | 0.98 g/cm <sup>3</sup>                   | [2]    |
| Toxicity to Fish (LC50)    | 23.49 mg/l (96 h, Danio rerio)           |        |
| Toxicity to Daphnia (EC50) | 79.2 mg/l (48 h, Tetrahymena pyriformis) |        |

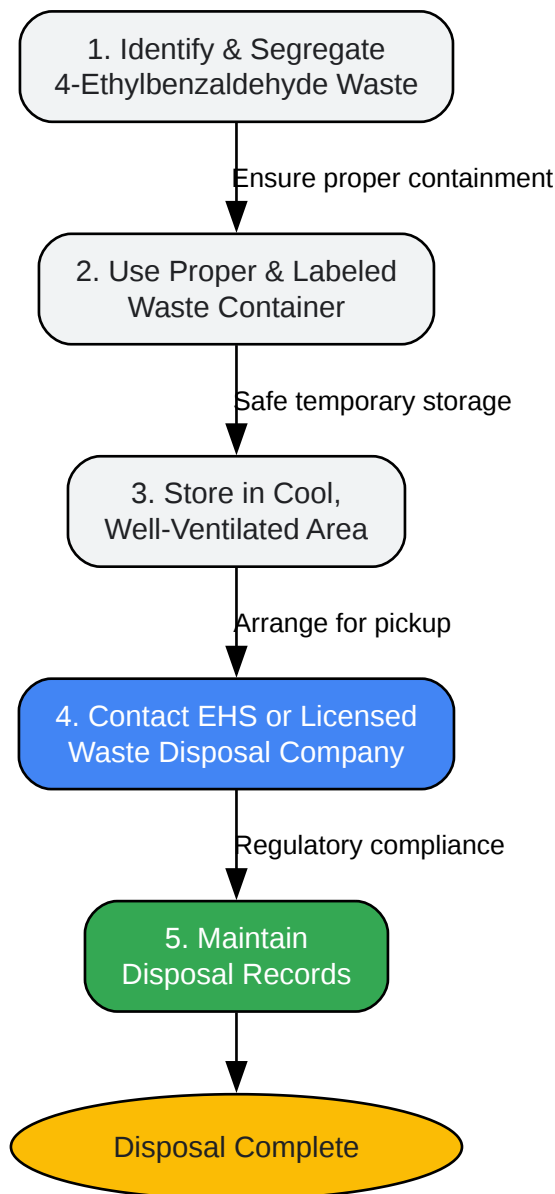
## Experimental Protocols

The provided search results do not contain specific experimental protocols. The disposal procedures outlined are based on safety data sheets and general hazardous waste management principles.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Ethylbenzaldehyde**.

## 4-Ethylbenzaldehyde Disposal Workflow



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Caption: Workflow for the safe and compliant disposal of **4-Ethylbenzaldehyde**.

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## References

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